

Physical and chemical properties of 3-Amino-2-bromo-5-chloropyridine

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Compound of Interest

Compound Name: 3-Amino-2-bromo-5-chloropyridine

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An In-depth Technical Guide to **3-Amino-2-bromo-5-chloropyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Amino-2-bromo-5-chloropyridine is a halogenated pyridine derivative with potential applications in organic synthesis and medicinal chemistry. This document provides a comprehensive overview of its physical and chemical properties, along with available experimental data. Due to the limited publicly available information specifically for this compound (CAS Number: 90902-83-3), this guide also addresses the common confusion with its isomer, 3-Amino-5-bromo-2-chloropyridine, and provides general synthetic strategies for related compounds. This guide is intended to be a valuable resource for researchers and professionals in drug discovery and chemical development.

Chemical and Physical Properties

3-Amino-2-bromo-5-chloropyridine is a solid at room temperature.^[1] Its fundamental properties are summarized in the table below. It is important to note that due to frequent confusion in supplier databases with its isomer, 3-Amino-5-bromo-2-chloropyridine (CAS: 588729-99-1), careful verification of the specific isomer is crucial.

Property	Value	Source(s)
IUPAC Name	2-Bromo-5-chloropyridin-3-amine	
CAS Number	90902-83-3	
Molecular Formula	C ₅ H ₄ BrClN ₂	[2]
Molecular Weight	207.46 g/mol	[2]
Melting Point	144 °C	
Appearance	Pale Yellow Solid	[1]
Purity	Typically ≥97%	[3]

Spectral Data

Detailed, verified spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **3-Amino-2-bromo-5-chloropyridine** are not readily available in the public domain. Researchers are advised to acquire and verify this data upon synthesis or purchase. For reference, spectral data for the related isomer, 3-Amino-5-bromo-2-chloropyridine, is more commonly reported and may serve as a comparative tool.[\[4\]](#)

Experimental Protocols

Synthesis

A specific, detailed experimental protocol for the synthesis of **3-Amino-2-bromo-5-chloropyridine** is not explicitly described in the reviewed literature. However, general synthetic routes for related halopyridines can be adapted. A plausible synthetic approach may involve the bromination of 3-amino-5-chloropyridine or the amination of 2,3-dibromo-5-chloropyridine.

One common method for the synthesis of brominated pyridines from their amino precursors is the Sandmeyer reaction. A general procedure for a related compound, 2-bromo-5-chloropyridine, involves the diazotization of 2-amino-5-chloropyridine with sodium nitrite in the presence of hydrobromic acid.[\[5\]](#) A similar approach could potentially be adapted for the synthesis of **3-Amino-2-bromo-5-chloropyridine**.

General Workflow for Synthesis and Purification:



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Caption: General workflow for the synthesis and purification of **3-Amino-2-bromo-5-chloropyridine**.

Purification

Purification of the crude product would likely involve standard techniques such as column chromatography on silica gel, followed by recrystallization to obtain the final product in high purity. The choice of solvents for both chromatography and recrystallization would need to be determined empirically.

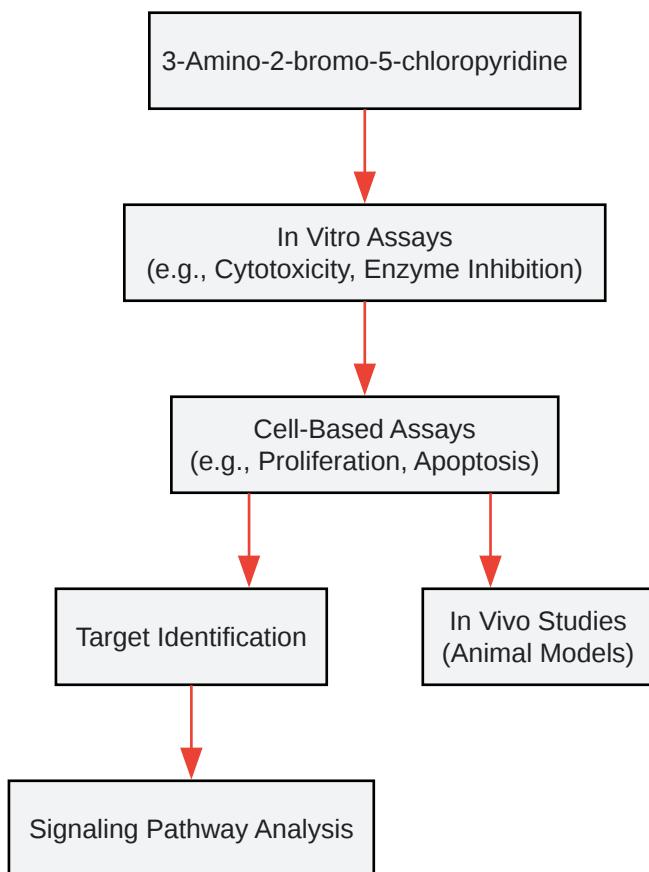
Reactivity and Chemical Behavior

The chemical reactivity of **3-Amino-2-bromo-5-chloropyridine** is dictated by the interplay of its functional groups: the amino group, the bromine atom, and the chlorine atom on the pyridine ring. The amino group is a nucleophile and can undergo various reactions such as acylation and alkylation. The bromine and chlorine atoms are susceptible to nucleophilic aromatic substitution, with the bromine atom generally being more reactive. This compound can serve as a versatile building block in the synthesis of more complex heterocyclic structures.[6]

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific information available in the scientific literature regarding the biological activity or the involvement of **3-Amino-2-bromo-5-chloropyridine** in any signaling pathways. However, its isomer, 3-Amino-5-bromo-2-chloropyridine, has been investigated as a potential inhibitor of phosphoinositide 3-kinase delta (PI3K δ), suggesting that this class of compounds may have relevance in cancer research.[6] The biological effects of substituted aminobromochloropyridines are an area of active research, with studies exploring their potential as anticancer and cytotoxic agents.[7][8]

Logical Relationship for Investigating Biological Activity:



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Caption: A logical workflow for the investigation of the biological activity of **3-Amino-2-bromo-5-chloropyridine**.

Applications in Drug Discovery and Organic Synthesis

Halogenated pyridines are important intermediates in the synthesis of pharmaceuticals and agrochemicals.^[9] **3-Amino-2-bromo-5-chloropyridine**, with its multiple functional groups, represents a valuable scaffold for the generation of diverse chemical libraries for drug discovery. It can be used as a starting material for the synthesis of more complex molecules through cross-coupling reactions, nucleophilic substitutions, and other transformations. For instance, it is a reactant in the preparation of a precursor to an antibacterial cell division inhibitor.^[6]

Safety Information

Appropriate safety precautions should be taken when handling **3-Amino-2-bromo-5-chloropyridine**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal.

Conclusion

3-Amino-2-bromo-5-chloropyridine is a chemical compound with potential for further exploration in organic synthesis and medicinal chemistry. This guide has summarized the currently available physical and chemical properties. A significant challenge in researching this compound is the frequent confusion with its isomer, and the limited availability of detailed experimental and biological data. Further research is warranted to fully characterize this molecule and explore its potential applications.

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